

# Technical Support Center: 2-Methyl-5-nitrobenzenesulfonyl chloride

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## Compound of Interest

Compound Name: 2-Methyl-5-nitrobenzenesulfonyl chloride

Cat. No.: B137877

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This technical support guide provides essential information on the stability and storage of **2-Methyl-5-nitrobenzenesulfonyl chloride**, addressing common issues encountered by researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **2-Methyl-5-nitrobenzenesulfonyl chloride**?

A1: To ensure the stability and longevity of **2-Methyl-5-nitrobenzenesulfonyl chloride**, it is crucial to store it in a dry, cool, and well-ventilated area.<sup>[1][2]</sup> The recommended storage temperature is between 2-8°C under an inert atmosphere, such as nitrogen or argon.<sup>[3]</sup> Containers must be kept tightly closed to prevent exposure to moisture.<sup>[1]</sup> The designated storage area should be suitable for corrosive materials.<sup>[1]</sup>

Q2: How sensitive is **2-Methyl-5-nitrobenzenesulfonyl chloride** to moisture?

A2: This compound is highly sensitive to moisture.<sup>[1]</sup> It reacts violently with water, which can lead to its decomposition.<sup>[2]</sup> Therefore, all handling and storage procedures must be conducted in a manner that strictly avoids contact with water or moist air.<sup>[1][2]</sup>

Q3: What are the signs of decomposition of **2-Methyl-5-nitrobenzenesulfonyl chloride**?

A3: Decomposition may not be visually apparent initially. However, a change in physical appearance, such as discoloration or clumping of the solid, can indicate degradation. The most definitive way to assess purity is through analytical methods like NMR or HPLC. If the compound has been improperly stored or exposed to moisture, decomposition should be suspected.

Q4: What personal protective equipment (PPE) should be used when handling this compound?

A4: When handling **2-Methyl-5-nitrobenzenesulfonyl chloride**, it is imperative to use appropriate personal protective equipment. This includes chemical safety goggles or a face shield, protective gloves, and clothing to prevent skin contact.<sup>[4]</sup> Handling should be performed in a chemical fume hood to avoid inhalation of dust.<sup>[1]</sup> A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if exposure limits are exceeded or if irritation occurs.<sup>[1]</sup>

Q5: What are the known incompatibilities of **2-Methyl-5-nitrobenzenesulfonyl chloride**?

A5: **2-Methyl-5-nitrobenzenesulfonyl chloride** is incompatible with strong oxidizing agents and strong acids.<sup>[1]</sup> It also reacts violently with water.<sup>[2]</sup> Contact with these substances should be avoided to prevent hazardous reactions.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Compound degradation due to improper storage.	Verify storage conditions (temperature, inert atmosphere, absence of moisture). Test the purity of the compound using an appropriate analytical technique.
Compound appears discolored or clumped	Exposure to moisture or air.	The compound has likely degraded. It is recommended to use a fresh, properly stored batch for experiments.
Violent reaction or fuming upon addition of a reagent	The reagent contains water, or the reaction is being performed in a non-anhydrous environment.	Ensure all solvents and reagents are anhydrous. Perform the reaction under an inert atmosphere (e.g., nitrogen or argon).

## Quantitative Data Summary

Property	Value	Source
Storage Temperature	2-8°C	[3]
Melting Point	41-45 °C	[4]
Boiling Point	135-137 °C / 0.7 mmHg	[4]
Flash Point	> 110 °C	[4]
Density	1.528 g/cm <sup>3</sup>	[5][6]
Molecular Weight	235.64 g/mol	[4][5]

## Experimental Protocols

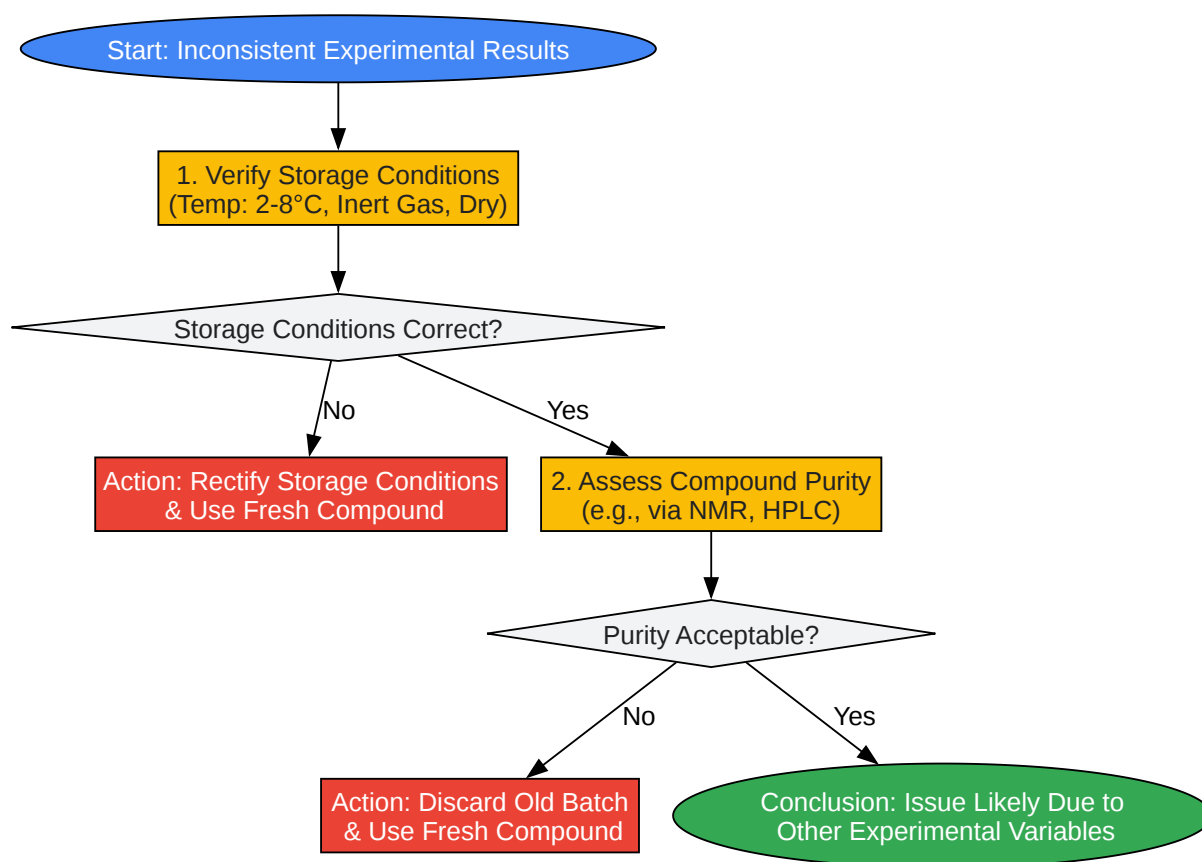
### Protocol 1: Proper Handling of 2-Methyl-5-nitrobenzenesulfonyl chloride

- Before handling, ensure you are wearing the appropriate personal protective equipment (PPE): chemical safety goggles, a face shield, chemical-resistant gloves, and a lab coat.
- Conduct all manipulations of the solid compound within a certified chemical fume hood to avoid inhalation of dust.<sup>[1]</sup>
- Use only dry glassware and equipment.
- If transferring the compound, do so in a controlled environment, preferably under a stream of inert gas like nitrogen or argon.
- Avoid any contact with skin, eyes, or clothing.<sup>[1]</sup> In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.<sup>[7]</sup>

#### Protocol 2: Storage of **2-Methyl-5-nitrobenzenesulfonyl chloride**

- Upon receipt, immediately transfer the compound to a designated storage location that is cool, dry, and well-ventilated.<sup>[1][2]</sup>
- The ideal storage temperature is between 2-8°C.<sup>[3]</sup>
- Ensure the container is tightly sealed to prevent the ingress of moisture and air.<sup>[1]</sup>
- For long-term storage, placing the primary container inside a secondary container with a desiccant is a recommended practice.
- Store under an inert atmosphere (nitrogen or argon) to minimize degradation.<sup>[3]</sup>

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